

(E)-10-Phenyl-3-decen-2-one molecular weight and formula

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Compound of Interest

Compound Name: (E)-10-Phenyl-3-decen-2-one

Cat. No.: B15350067

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Technical Data for (E)-10-Phenyl-3-decen-2-one

This document provides the molecular formula and molecular weight for the compound **(E)-10-Phenyl-3-decen-2-one**. The information is derived from the systematic chemical nomenclature.

Compound Identification

The chemical name **(E)-10-Phenyl-3-decen-2-one** specifies a molecule with the following structural features:

- A ten-carbon aliphatic backbone ("dec").
- A ketone functional group at the second carbon position ("2-one").
- A carbon-carbon double bond starting at the third carbon position ("3-en").
- An (E) stereoisomer configuration at the double bond.
- A phenyl group substituent at the tenth carbon position ("10-Phenyl").

Molecular Formula and Weight

Based on the chemical structure derived from the IUPAC name, the molecular formula and molecular weight have been calculated. These values are summarized in the table below.



Property	Value
Molecular Formula	C16H22O
Molecular Weight	230.35 g/mol

Note: The molecular weight is calculated based on the atomic weights of the constituent elements (Carbon: ~12.011 u, Hydrogen: ~1.008 u, Oxygen: ~15.999 u).

This information is intended for researchers, scientists, and drug development professionals requiring fundamental physicochemical data for **(E)-10-Phenyl-3-decen-2-one**. No experimental data for this specific compound was retrieved; the provided information is based on theoretical calculations from its chemical name.

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